

extraction of PCB 168 from biological tissue samples

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Compound of Interest

Compound Name: 2,3',4,4',5',6-Hexachlorobiphenyl

CAS No.: 59291-65-5

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An Application Guide for the Extraction of Polychlorinated Biphenyl (PCB) Congener 168 from Biological Tissues

Abstract

This comprehensive application note provides detailed protocols and technical insights for the robust extraction of Polychlorinated Biphenyl (PCB) congener 168 (**2,3',4,4',5',6-Hexachlorobiphenyl**) from various biological tissue samples. Recognizing the analytical challenges posed by complex, lipid-rich matrices, this guide presents two field-proven methodologies: Accelerated Solvent Extraction (ASE®) with integrated cleanup and a streamlined QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) protocol. The document is designed for researchers, analytical chemists, and toxicologists requiring reliable, high-recovery methods for environmental monitoring, food safety analysis, and toxicological studies. Each protocol is explained with a focus on the underlying scientific principles, ensuring both methodological accuracy and a deep understanding of the experimental choices.

Introduction: The Challenge of PCB 168 in Biological Matrices

Polychlorinated Biphenyls (PCBs) are a class of persistent organic pollutants (POPs) that, despite being banned from production in many countries, continue to pose a significant environmental and health risk.^[1] Their chemical stability and lipophilic nature lead to bioaccumulation in the fatty tissues of organisms and biomagnification through the food web.^[1]

PCB 168, a hexachlorobiphenyl congener, is a compound of interest in many monitoring programs.^[2] The primary analytical challenge in quantifying PCB 168 in biological tissues (e.g., fish, adipose tissue, liver) is its co-extraction with large quantities of lipids. These lipids can interfere with chromatographic analysis, mask the analyte signal, and damage analytical instrumentation. Therefore, the success of any analytical method hinges on the efficiency of the extraction process and the subsequent removal of these interfering lipid matrices.^[3] This guide details methods designed to overcome these specific challenges.

Foundational Principles: Sample Preparation and Lipid Removal

Effective sample preparation is the cornerstone of accurate PCB analysis. The goal is to create a homogenous sample with a large surface area to ensure efficient interaction with the extraction solvent.

Homogenization & Drying: Biological tissues must first be thoroughly homogenized. For solid tissues, this is typically achieved using a high-speed blender or homogenizer with non-corrosive stainless steel implements to prevent cross-contamination.^[4] A critical decision is whether to extract the wet tissue or to dry it first.

- **Drying with a Desiccant:** Mixing the homogenized wet tissue with a desiccant like anhydrous sodium sulfate or diatomaceous earth (DE) is a widely accepted practice.^{[5][6]} This approach binds water, creating a free-flowing powder that prevents clumping and improves solvent penetration during extraction. This method is generally preferred over freeze-drying as it minimizes the potential for volatilization losses of more volatile PCB congeners and reduces the risk of laboratory contamination.^[5]

- Freeze-Drying (Lyophilization): While this method effectively removes water, it can sometimes lead to lower recoveries of PCBs. This may be due to the analytes becoming more tightly bound or occluded within the dried matrix structure.[\[5\]](#)[\[7\]](#)

Lipid Removal (Cleanup): The selection of a cleanup technique is as critical as the initial extraction. The choice depends on the lipid content of the tissue and the desired throughput.

- Adsorbent-Based Cleanup: Materials like Florisil, alumina, and silica gel are used in chromatography columns or during in-cell extraction to retain lipids while allowing the less polar PCBs to pass through.[\[8\]](#)[\[9\]](#) Sulfuric acid-impregnated silica is particularly effective at destroying lipids.
- Gel Permeation Chromatography (GPC): This technique separates molecules based on size. It is highly effective at removing large lipid molecules from the smaller PCB analytes but can be time-consuming and require significant solvent volumes.[\[10\]](#)

Method Selection: A Comparative Overview

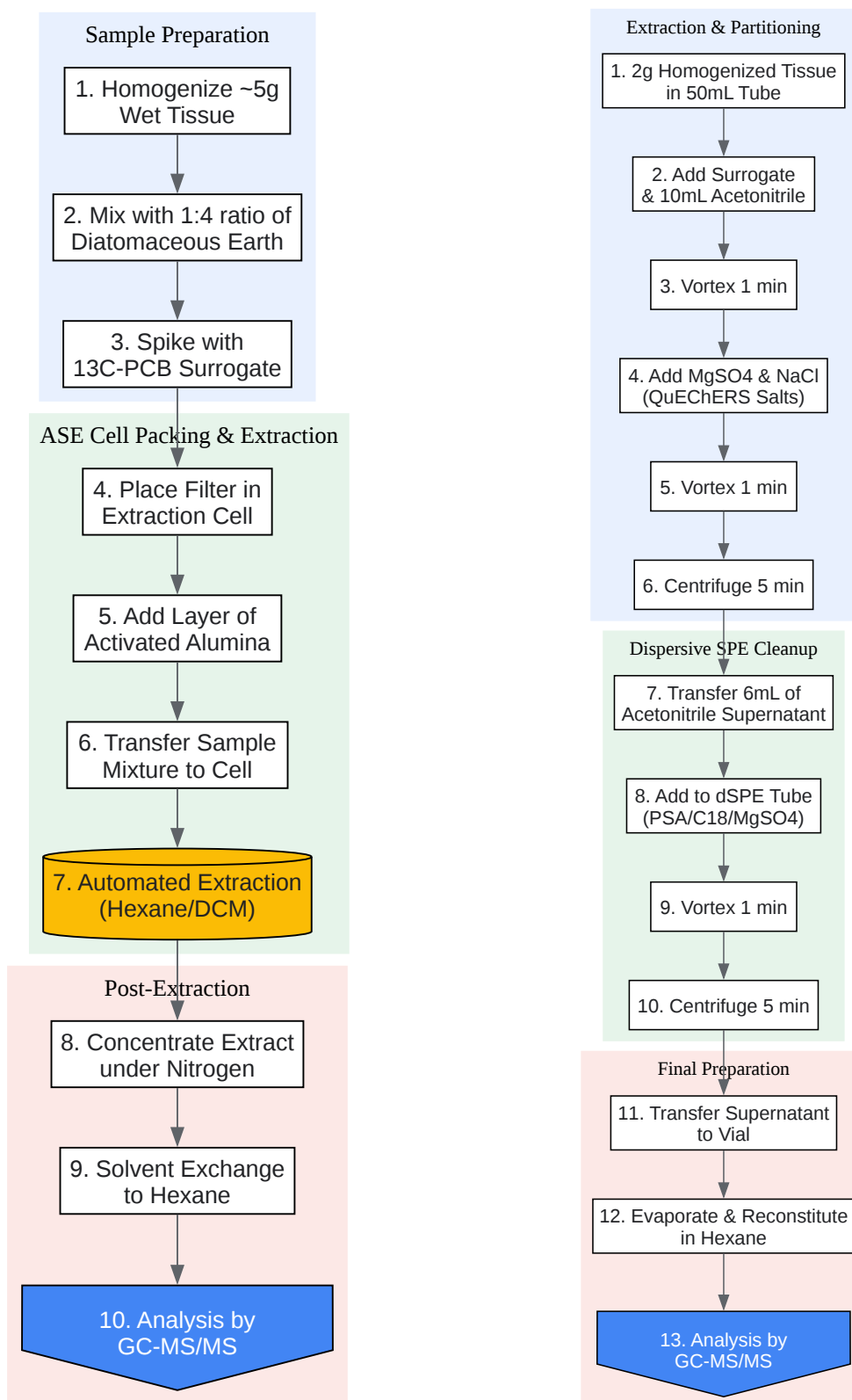
Two primary methods are detailed below, offering a choice between automation and high-throughput efficiency.

Feature	Accelerated Solvent Extraction (ASE)	QuEChERS
Principle	Pressurized liquid extraction at elevated temperatures.[11]	Acetonitrile extraction followed by salting out and dispersive SPE cleanup.[3]
Throughput	Moderate to High (automated sequential processing).[12]	Very High (parallel processing of many samples).[13][14]
Solvent Usage	Low to Moderate (typically 15-40 mL per sample).[15]	Low (typically 10-15 mL per sample).[16]
Automation	Fully automated extraction process.[17]	Manual or semi-automated.
Key Advantage	High efficiency and automation; allows for in-cell cleanup to combine extraction and lipid removal.[15]	Fast, simple, low cost, and effective for a wide range of matrices.[16]
Best Suited For	Laboratories with a need for high-reproducibility, automated extractions, and handling complex, high-lipid samples.	High-throughput screening, laboratories with limited automation, and cost-sensitive projects.

Protocol 1: Accelerated Solvent Extraction (ASE) with In-Cell Cleanup

This method leverages elevated temperature and pressure to increase the speed and efficiency of the extraction process, as outlined in U.S. EPA Method 3545A.[6][11] By incorporating an adsorbent like alumina or Florisil directly into the extraction cell, lipid removal occurs simultaneously with extraction, dramatically reducing sample handling time.[15][17]

Workflow Diagram: ASE with In-Cell Cleanup



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Caption: High-throughput QuEChERS workflow for PCB 168 extraction.

Step-by-Step Methodology

A. Materials and Reagents

- 50 mL polypropylene centrifuge tubes
- 15 mL dSPE centrifuge tubes containing:
 - 900 mg anhydrous Magnesium Sulfate (MgSO_4)
 - 150 mg Primary Secondary Amine (PSA)
 - 150 mg C18 sorbent
- High-purity solvents: Acetonitrile, n-Hexane
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Chloride (NaCl)
- PCB 168 analytical standard
- ^{13}C -labeled PCB surrogate standard
- High-speed centrifuge
- Nitrogen evaporation system

B. Extraction and Partitioning

- Weigh 2 grams of homogenized tissue into a 50 mL centrifuge tube.
- Add a ^{13}C -labeled PCB surrogate standard.
- Add 10 mL of acetonitrile to the tube.
- Cap and vortex vigorously for 1 minute to ensure thorough mixing and initial extraction.

- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl. The MgSO_4 absorbs water, while the NaCl enhances the partitioning of PCBs into the acetonitrile layer. [3]6. Immediately cap and vortex for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes to separate the organic and aqueous/solid layers. [14]
- C. Dispersive SPE (dSPE) Cleanup
- Carefully transfer a 6 mL aliquot of the upper acetonitrile layer into the 15 mL dSPE tube.
 - The PSA sorbent removes fatty acids and other polar interferences, while the C18 sorbent removes remaining nonpolar interferences like lipids. [13]3. Cap and vortex for 1 minute.
 - Centrifuge at 4000 rpm for 5 minutes.

D. Final Extract Preparation

- Transfer the final supernatant to a clean vial.
- Evaporate the extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of n-hexane for GC-MS analysis.

Quality Control and Method Validation

For both protocols, a robust quality control system is essential for generating trustworthy and defensible data.

- **Method Blank:** An empty sample vessel carried through the entire analytical process to check for contamination.
- **Surrogate Standards:** As described in the protocols, a labeled compound (e.g., ^{13}C -PCB) should be added to every sample before extraction. Recoveries should typically fall within a 70-130% range to ensure the method is performing correctly for that specific sample. [5]*
- **Matrix Spike:** A known quantity of PCB 168 is added to a real sample before extraction to assess matrix effects and method accuracy.
- **Certified Reference Material (CRM):** Whenever possible, a CRM of a similar matrix (e.g., fish tissue) with a certified concentration of PCBs should be analyzed to validate the overall

accuracy of the method. [\[12\]](#)

Conclusion

The successful extraction of PCB 168 from biological tissues is achievable through systematic and validated methodologies. The Accelerated Solvent Extraction (ASE) with in-cell cleanup offers a highly efficient, automated, and reproducible solution ideal for laboratories prioritizing automation and dealing with highly complex matrices. The QuEChERS method provides an excellent, cost-effective alternative that delivers high throughput and simplicity without compromising on recovery for many sample types. The choice between these methods will depend on the specific laboratory's sample load, available instrumentation, and project goals. Both protocols, when coupled with appropriate quality control measures, provide a solid foundation for the accurate quantification of PCB 168 in challenging biological samples.

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